

What are the fundamental properties of Methylammonium iodide?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methylammonium iodide*

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Methylammonium Iodide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylammonium iodide (MAI), with the chemical formula $\text{CH}_3\text{NH}_3\text{I}$, is an organic ammonium halide salt that has garnered significant attention in the scientific community, primarily for its critical role as a precursor in the fabrication of perovskite solar cells.^[1] Its unique properties facilitate the formation of the perovskite crystal structure, which exhibits exceptional optoelectronic characteristics.^[2] This technical guide provides an in-depth overview of the fundamental properties of MAI, detailed experimental protocols for its synthesis and characterization, and a summary of its key applications.

Chemical and Physical Properties

Methylammonium iodide is a white, crystalline solid at room temperature.^[3] It is composed of the methylammonium cation (CH_3NH_3^+) and the iodide anion (I^-). The stability of MAI is a crucial factor in the performance and longevity of perovskite-based devices, with decomposition pathways influenced by factors such as temperature and humidity.^[4]

General Properties

Property	Value	References
Chemical Formula	CH ₃ IN	[5]
Molecular Weight	158.97 g/mol	[5]
Appearance	White, crystalline solid	[3]
Melting Point	270-280 °C	[6]

Solubility

Solvent	Solubility	References
Dimethylformamide (DMF)	Soluble	[4]
Dimethyl sulfoxide (DMSO)	Soluble	[4]
Water	Soluble	
Methanol	Slightly Soluble	
Ethanol	Soluble	[5]
Diethyl ether	Soluble	[5]

Crystal Structure

The crystal structure of **methylammonium iodide** has been a subject of detailed investigation, as it directly influences the properties of the resulting perovskite films. At room temperature, MAI typically exhibits a tetragonal crystal structure.

Crystal System	Space Group	Lattice Parameters	References
Tetragonal	P4/nmm	$a = 5.124 \text{ \AA}$, $b = 5.124 \text{ \AA}$, $c = 9.039 \text{ \AA}$	[7]

Optical and Electronic Properties

The optical and electronic properties of MAI are fundamental to its function in optoelectronic devices. The band gap of MAI is a key parameter that determines its light absorption

characteristics.

Property	Value	References
Band Gap	~2.06 eV	[8]

Experimental Protocols

Synthesis of Methylammonium Iodide

A common method for synthesizing **methylammonium iodide** involves the reaction of methylamine with hydroiodic acid.[\[9\]](#)

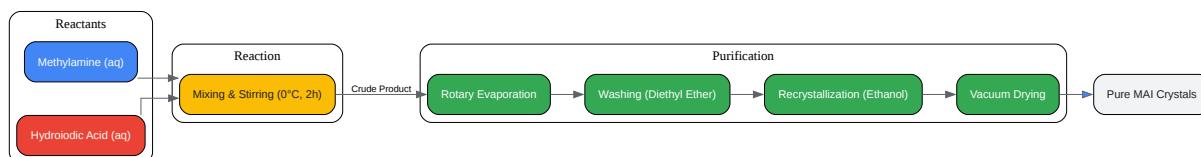
Materials:

- Methylamine (CH_3NH_2) solution (e.g., 40% in water)[\[10\]](#)
- Hydroiodic acid (HI) (e.g., 57% in water)[\[10\]](#)
- Diethyl ether
- Ethanol
- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator
- Ice bath

Procedure:

- In a round-bottom flask placed in an ice bath, slowly add hydroiodic acid dropwise to a stirred solution of methylamine.[\[10\]](#)
- Continue stirring the reaction mixture at 0 °C for approximately 2 hours.[\[9\]](#)[\[10\]](#)

- Remove the solvent from the resulting solution using a rotary evaporator at around 50 °C to obtain the crude **methylammonium iodide** precipitate.[9]
- Wash the crude product multiple times with diethyl ether to remove unreacted starting materials and byproducts.[10]
- For further purification, the washed solid can be recrystallized from a solvent such as ethanol.[9]
- Dry the purified **methylammonium iodide** crystals under vacuum overnight.[10]



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Synthesis workflow for **Methylammonium Iodide**.

Characterization Techniques

XRD is employed to determine the crystal structure and phase purity of the synthesized MAI.

Instrument:

- Powder X-ray diffractometer with a CuK α radiation source.[11]

Procedure:

- A small amount of the powdered MAI sample is placed on a sample holder.

- The sample is irradiated with X-rays at various angles (2θ).
- The diffracted X-rays are detected and plotted as a function of the 2θ angle.
- The resulting diffraction pattern is compared with standard diffraction patterns to identify the crystal structure.[\[6\]](#)

UV-Vis spectroscopy is used to determine the optical properties of MAI, particularly its absorption spectrum and band gap.

Instrument:

- UV-Vis spectrophotometer.[\[6\]](#)

Procedure:

- A dilute solution of MAI in a suitable solvent (e.g., DMF) is prepared.
- The solution is placed in a cuvette and its absorbance is measured over a range of wavelengths.
- The absorption spectrum can be used to calculate the optical band gap using a Tauc plot.

PL spectroscopy provides insights into the electronic properties and defect states of MAI.

Instrument:

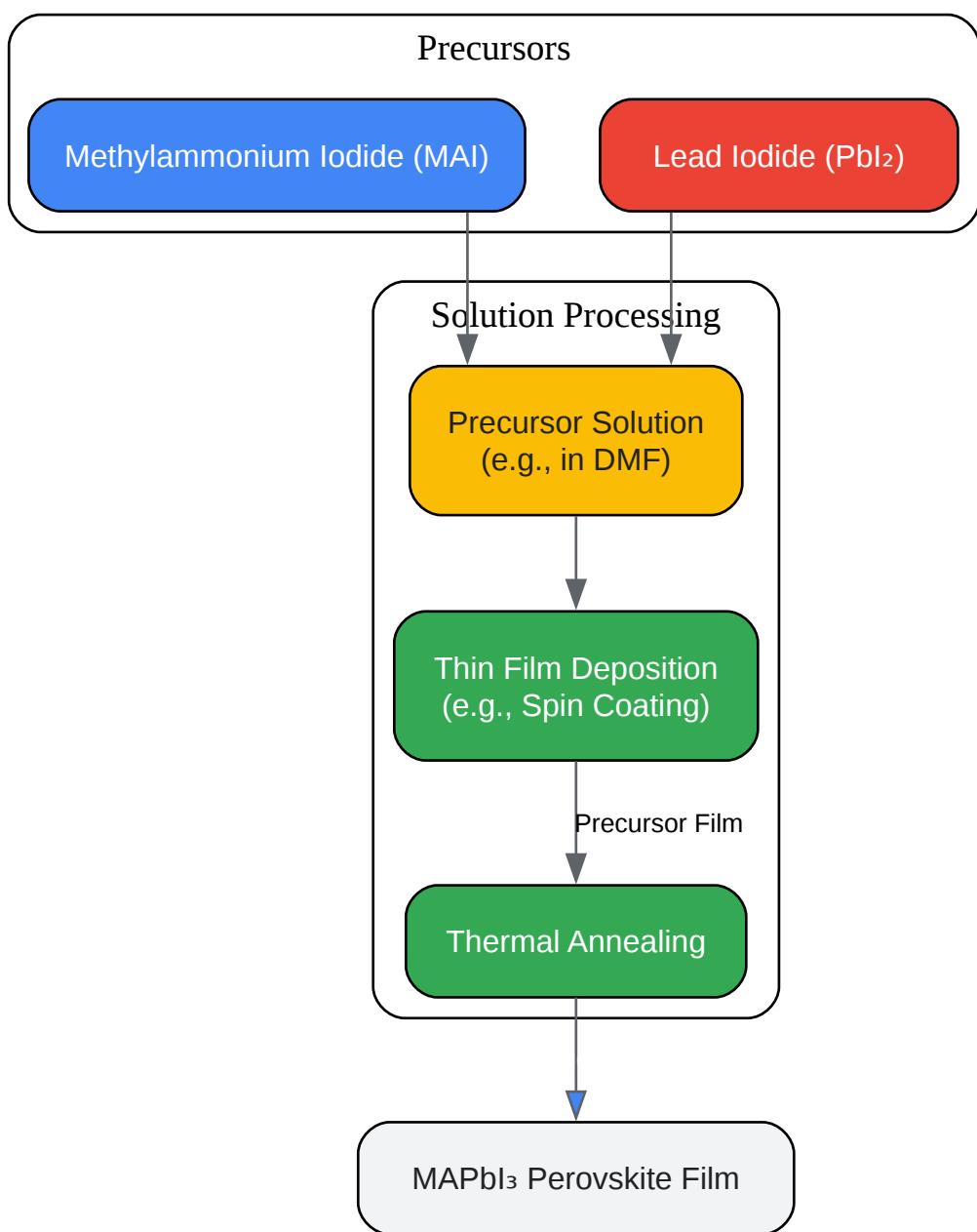
- Fluorescence spectrophotometer with a suitable excitation source (e.g., a laser with a wavelength shorter than the absorption onset of MAI).[\[12\]](#)[\[13\]](#)

Procedure:

- The MAI sample (thin film or solution) is excited with the light source.
- The emitted light (photoluminescence) is collected and its spectrum is recorded.
- The position and intensity of the PL peak provide information about the radiative recombination processes in the material.

Role in Perovskite Solar Cells

Methylammonium iodide is a fundamental component in the synthesis of methylammonium lead iodide (MAPbI_3) perovskite, the active layer in many high-efficiency solar cells.[14] The formation of the perovskite structure typically involves the reaction of MAI with a lead halide, such as lead iodide (PbI_2).[15][16] The stoichiometry and purity of the MAI precursor have a significant impact on the quality and stability of the resulting perovskite film.



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Workflow for MAPbI_3 perovskite film formation.

Thermal Stability and Decomposition

The thermal stability of MAI is a critical concern for the long-term performance of perovskite devices. At elevated temperatures, MAI can decompose, leading to the degradation of the perovskite film.^[4] The primary decomposition products are methylamine (CH_3NH_2) and hydrogen iodide (HI), although other pathways have been identified.^[17] Understanding these decomposition mechanisms is essential for developing strategies to enhance the stability of perovskite solar cells.

Conclusion

Methylammonium iodide is a pivotal material in the field of perovskite photovoltaics. Its fundamental properties, including its crystal structure, solubility, and optoelectronic characteristics, are intrinsically linked to the performance and stability of perovskite solar cells. The synthesis and purification of high-purity MAI are crucial steps in fabricating high-quality perovskite films. Continued research into the properties and stability of MAI will undoubtedly contribute to the advancement of perovskite technology and its commercial viability.

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- To cite this document: BenchChem. [What are the fundamental properties of Methylammonium iodide?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083521#what-are-the-fundamental-properties-of-methylammonium-iodide>]

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